

Technical Guide: 4-Chloro-2-isopropyl-5-nitropyrimidine

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Compound of Interest

Compound Name: 4-Chloro-2-isopropyl-5-nitropyrimidine

CAS No.: 849353-36-2

Cat. No.: B2688881

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A Strategic Scaffold for 2-Substituted Purine and Deazapurine Synthesis

Executive Summary

4-Chloro-2-isopropyl-5-nitropyrimidine (Molecular Weight: 201.61 g/mol) is a high-value heterocyclic intermediate used primarily in the pharmaceutical development of cyclin-dependent kinase (CDK) inhibitors and antiviral nucleoside analogs.

Its structural utility lies in its trifunctional nature:

- **C4-Chloro:** A highly reactive electrophile activated by the adjacent nitro group, enabling facile Nucleophilic Aromatic Substitution (
).
- **C5-Nitro:** A latent amino group that, upon reduction, facilitates imidazole ring closure to form the purine core.

- C2-Isopropyl: A lipophilic handle often retained to improve the bioavailability or kinase selectivity of the final drug candidate (e.g., mimicking the steric bulk of specific amino acid residues in an ATP-binding pocket).

This guide details the physicochemical profile, synthetic utility, and a validated protocol for utilizing this scaffold in drug discovery workflows.

Part 1: Physicochemical Profile

The following data provides the baseline specifications required for stoichiometry calculations and analytical method development.

Molecular Specifications

Property	Value	Notes
IUPAC Name	4-Chloro-2-isopropyl-5-nitropyrimidine	
CAS Registry	Derivative of 7193-96-6	Often synthesized in-situ from 2-isopropyl-4-hydroxypyrimidine.
Molecular Formula		
Molecular Weight	201.61 g/mol	Calculated using IUPAC atomic weights.
Exact Mass	201.0305	For High-Res MS (HRMS) confirmation.
Physical State	Pale yellow solid or oil	Low melting point anticipated due to nitro/chloro substitution.
Solubility	DCM, EtOAc, DMSO	Hydrolytically unstable in basic aqueous media.

Structural Visualization

The molecule consists of a pyrimidine ring substituted at the 2, 4, and 5 positions. The electron-withdrawing nitro group at C5 significantly decreases electron density at C4, making the

chlorine atom a "hot" leaving group.

Part 2: Synthetic Utility & Mechanism[1]

The "Boon-Type" Cyclization Pathway

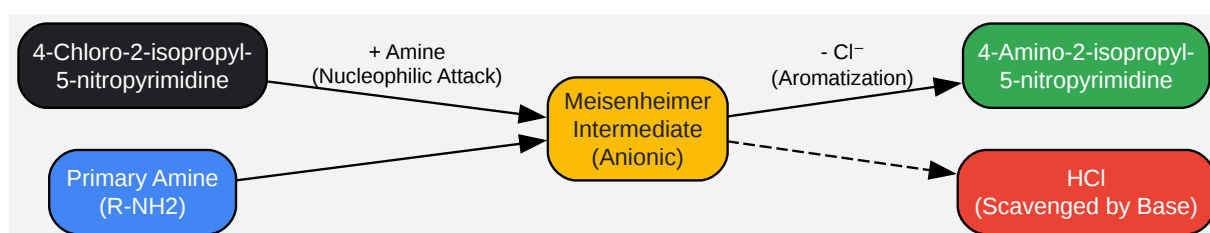
The primary application of this molecule is the synthesis of 9-substituted-2-isopropylpurines.

The workflow follows a logical cascade:

- Displacement: An amine () displaces the C4-chloride.
- Nitro Reduction: The group is reduced to (using , , or).
- Cyclization: The resulting diamine reacts with an orthoformate or aldehyde to close the imidazole ring.

Reaction Mechanism:

The reaction with amines proceeds via a Meisenheimer Complex. The C5-nitro group stabilizes the anionic intermediate, lowering the activation energy for the displacement of chloride.



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Figure 1: The

mechanism. The electron-deficient pyrimidine ring facilitates the addition-elimination pathway.

Part 3: Experimental Protocol

Objective: Displacement of C4-Chloro with a primary amine (e.g., benzylamine) to form the pyrimidine-4-amine intermediate.

Reagents & Equipment[2][3]

- Substrate: **4-Chloro-2-isopropyl-5-nitropyrimidine** (1.0 equiv).
- Nucleophile: Primary Amine (1.1 equiv).
- Base: Diisopropylethylamine (DIPEA) or Triethylamine () (2.5 equiv).
- Solvent: Anhydrous THF or Isopropanol (IPA).
- Monitoring: TLC (Hexane:EtOAc 3:1) or LC-MS.[1]

Step-by-Step Methodology

- Preparation (0 min):
 - In a round-bottom flask equipped with a magnetic stir bar, dissolve **4-Chloro-2-isopropyl-5-nitropyrimidine** (1.0 g, 4.96 mmol) in anhydrous THF (10 mL).
 - Expert Insight: Keep the solution cooled to 0°C initially. The reaction is exothermic, and controlling the temperature prevents the formation of bis-alkylated byproducts.
- Addition (15 min):
 - Add DIPEA (2.16 mL, 12.4 mmol) to the solution.
 - Add the Primary Amine (5.45 mmol) dropwise over 10 minutes.

- Observation: The solution will likely deepen in color (yellow to orange) due to the formation of the charge-transfer complex.
- Reaction (1 - 4 Hours):
 - Allow the mixture to warm to Room Temperature (RT).
 - Monitor via TLC.^[2] The starting material () should disappear, replaced by a more polar product ().
 - Troubleshooting: If the reaction is sluggish after 2 hours, heat to 50°C. Sterically hindered amines (e.g., tert-butylamine) require heating.
- Workup:
 - Concentrate the reaction mixture under reduced pressure to remove THF.
 - Resuspend the residue in Ethyl Acetate (50 mL).
 - Wash sequentially with:
 - Water (2 x 20 mL) – removes amine salts.
 - Brine (1 x 20 mL).
 - Dry over anhydrous , filter, and concentrate.
- Purification:
 - Recrystallize from Ethanol/Water or purify via Flash Column Chromatography (0-40% EtOAc in Hexanes).

Part 4: Analytical Characterization

To validate the identity of the intermediate before proceeding to reduction, look for these specific markers:

Mass Spectrometry (LC-MS)[5]

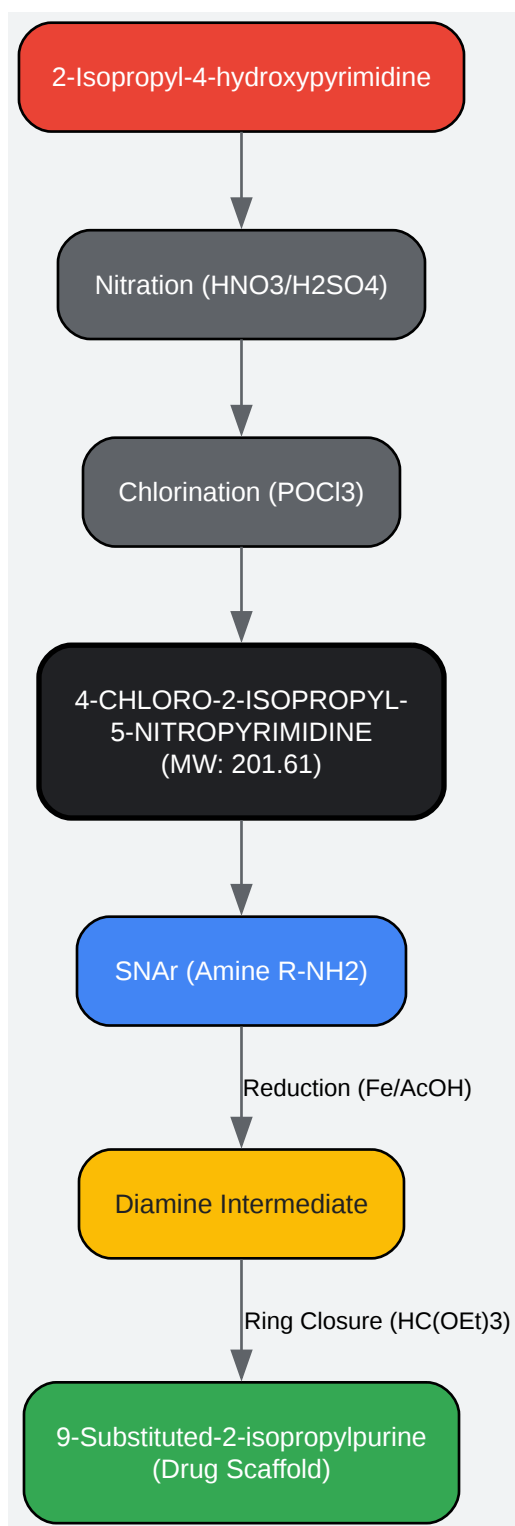
- Expected Ion:
- Value: Since MW is 201.61, the starting material peak is 202.6 m/z.
- Isotope Pattern: Look for the characteristic Chlorine isotope split () in a 3:1 ratio in the starting material. This pattern disappears in the product (replaced by the amine).

Proton NMR (¹H-NMR)

- Isopropyl Group: Look for a distinct septet (ppm) and a doublet (ppm, 6H).
- Pyrimidine Proton: A singlet at C6 (ppm). This proton is highly deshielded by the adjacent nitro group and ring nitrogen.

Part 5: Pathway Visualization (Purine Synthesis)

The following diagram illustrates the broader workflow where this molecule serves as the linchpin.



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Figure 2: The synthetic lineage from pyrimidine precursor to purine drug scaffold.

References

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